

Essential Safety and Logistical Information for Handling TG-100435

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Compound of Interest

Compound Name: TG-100435

Cat. No.: B1246561

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols, operational guidelines, and disposal plans for the handling of **TG-100435**. **TG-100435** is a potent, multi-targeted protein tyrosine kinase inhibitor, requiring careful management in a laboratory setting to ensure personnel safety and experimental integrity.

Immediate Safety and Handling

As a potent small molecule inhibitor, **TG-100435** should be handled with the assumption that it is a hazardous compound. While a specific Safety Data Sheet (SDS) is not publicly available, the following precautions are mandated based on guidelines for handling potent kinase inhibitors and cytotoxic compounds.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **TG-100435** in solid or solution form.

PPE Category	Item	Specifications
Eye Protection	Safety Goggles with Side-Shields	Must be worn at all times in the designated handling area.
Hand Protection	Nitrile Gloves	Double gloving is required. Gloves must be chemotherapy-rated.
Body Protection	Disposable Gown	A disposable, solid-front gown with tight-fitting cuffs is required.
Respiratory Protection	N95 or higher-rated respirator	Required when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.

Note: All disposable PPE should not be reused and must be disposed of as hazardous waste.

Operational Plan: Step-by-Step Handling Protocol

- **Preparation of Workspace:** All manipulations of **TG-100435**, including weighing of the solid compound and preparation of stock solutions, must be conducted within a certified chemical fume hood or a Class II Biological Safety Cabinet (BSC). The work surface should be covered with absorbent, plastic-backed paper.
- **Compound Weighing:** Use a dedicated and calibrated analytical balance within the containment area. Handle the solid compound with appropriate tools to minimize the generation of dust.
- **Solution Preparation:** When preparing solutions, add the solvent to the solid **TG-100435** slowly to avoid splashing. Ensure the container is securely capped before vortexing or sonicating to fully dissolve the compound.
- **Labeling:** All containers holding **TG-100435**, whether in solid or solution form, must be clearly labeled with the compound name, concentration, date of preparation, and a hazard symbol.

- **Decontamination of Workspace:** Upon completion of work, decontaminate all surfaces and equipment within the fume hood or BSC with a suitable cleaning agent (e.g., 70% ethanol followed by a surface decontaminant). The absorbent paper should be disposed of as hazardous chemical waste.
- **Doffing PPE:** Remove PPE in the correct order to prevent cross-contamination. The outer gloves should be removed first, followed by the disposable gown, and then the inner gloves.

Disposal Plan

All waste generated from the handling of **TG-100435**, including contaminated PPE, absorbent paper, and empty vials, must be disposed of as hazardous chemical waste.

- **Solid Waste:** Collect all contaminated solid waste in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Collect all liquid waste containing **TG-100435** in a sealed, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless compatible.
- **Disposal Vendor:** Follow your institution's established procedures for the pickup and disposal of hazardous chemical waste by a licensed vendor.

Quantitative Data Summary

The following table summarizes key quantitative data for **TG-100435**.

Property	Value	Source
Full Chemical Name	[7-(2,6-dichloro-phenyl)-5-methyl-benzo[1][2][3]triazin-3-yl]-[4-(2-pyrrolidin-1-yl-ethoxy)-phenyl]-amine	[4]
Molecular Formula	C26H25Cl2N5O	[1][3]
Molecular Weight	494.42 g/mol	[1][3]
CAS Number	867330-68-5	[3][5]
Inhibition Constants (Ki)	Src: 13 nM, Lyn: 13 nM, Abl: 13 nM, Yes: 13 nM, Lck: 64 nM, EphB4: 64 nM	[4]

Experimental Protocols

In Vitro Kinase Inhibition Assay

To determine the inhibitory potency (Ki) of **TG-100435** against target kinases, a common experimental approach is a biochemical kinase assay.

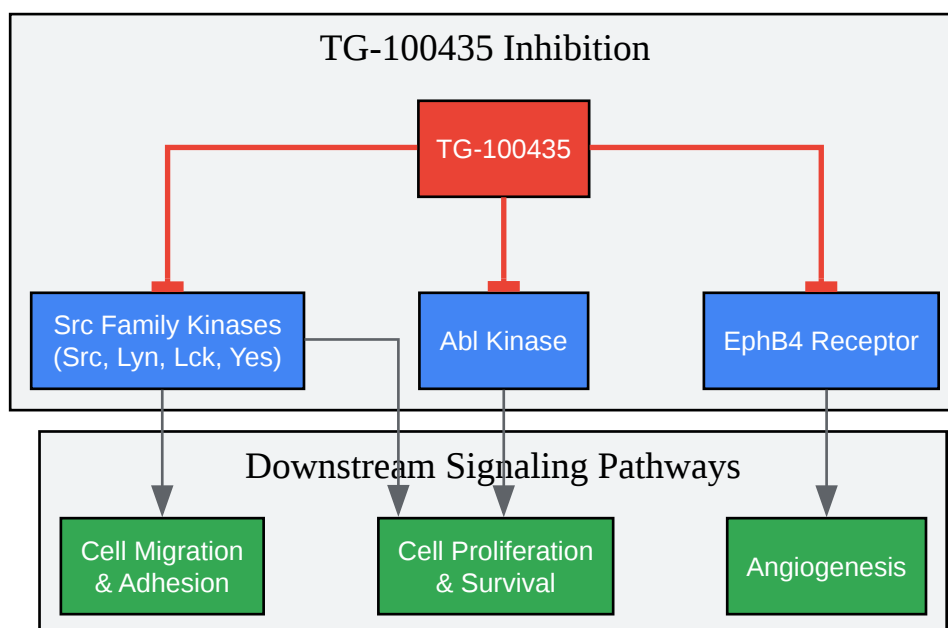
- Reagents: Recombinant human kinases (e.g., Src, Lyn, Abl), appropriate peptide substrate, ATP, and **TG-100435**.
- Assay Buffer: Prepare a suitable kinase reaction buffer (e.g., Tris-HCl, MgCl₂, DTT).
- Compound Dilution: Prepare a serial dilution of **TG-100435** in the assay buffer.
- Kinase Reaction: In a microplate, combine the kinase, peptide substrate, and varying concentrations of **TG-100435**.
- Initiation of Reaction: Start the reaction by adding ATP.
- Incubation: Incubate the plate at a controlled temperature (e.g., 30°C) for a specific duration.
- Detection: Stop the reaction and measure the amount of phosphorylated substrate. This can be done using various methods, such as radiometric assays (32P-ATP) or fluorescence-

based assays.

- Data Analysis: Plot the percentage of kinase activity against the logarithm of the **TG-100435** concentration. Fit the data to a dose-response curve to determine the IC₅₀ value. The K_i value can then be calculated from the IC₅₀ using the Cheng-Prusoff equation, taking into account the ATP concentration used in the assay.

Visualizations

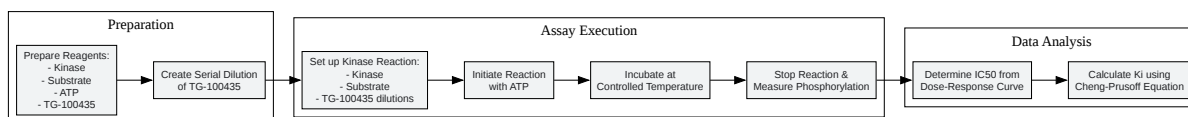
TG-100435 Mechanism of Action



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Caption: Inhibition of multiple tyrosine kinases by **TG-100435**.

Experimental Workflow for Kinase Inhibition Assay



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Caption: Workflow for determining the inhibitory constant (Ki) of **TG-100435**.

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